

Application Note: Preparation and Standardization of 2-Fluoro-N-methyl-N-nitrosoaniline

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Compound of Interest

Compound Name: 2-fluoro-N-methyl-N-nitrosoaniline

Cat. No.: B13491720

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Abstract & Scope

This protocol details the synthesis, purification, and analytical standard preparation of **2-fluoro-N-methyl-N-nitrosoaniline** (CAS: 1978-27-4). As a fluorinated analog of N-nitroso-N-methylaniline, this compound serves as a critical reference standard for genotoxic impurity profiling, particularly for fluorinated drug substances where Nitrosamine Drug Substance Related Impurities (NDSRIs) are a concern.

This guide addresses the "Make vs. Buy" gap. While many nitrosamines are commercially available, specific fluorinated analogs often require in-house preparation. We provide a self-validating workflow from raw synthesis to certified analytical stock solutions, compliant with ICH M7(R1) and USP <1469> guidelines.

Safety & Handling (Zero-Compromise Policy)

WARNING: HIGH POTENCY CARCINOGEN N-nitroso compounds are potent alkylating agents and probable human carcinogens.

- Containment: All handling of the neat substance must occur in a Glove Box or a Class II Type B2 Biological Safety Cabinet.
- Deactivation: Do not use bleach. Deactivate spills and glassware with a solution of Sulfamic Acid (10% w/v in 1M HCl) or HBr in Glacial Acetic Acid. These agents chemically denitrosate the compound.
- PPE: Double nitrile gloves (0.11 mm min), Tyvek sleeves, and respiratory protection (P100/N95) if outside a glove box.
- Light Sensitivity: Nitrosamines undergo photolytic cleavage.^[1] All procedures must be performed under yellow light or using amber glassware.

Protocol A: Synthesis of Neat Reference Material

Use this module if a certified reference standard is unavailable commercially.

Reaction Basis: Nitrosation of the secondary amine (2-fluoro-N-methylaniline) using nitrous acid generated in situ.

Reagents & Materials

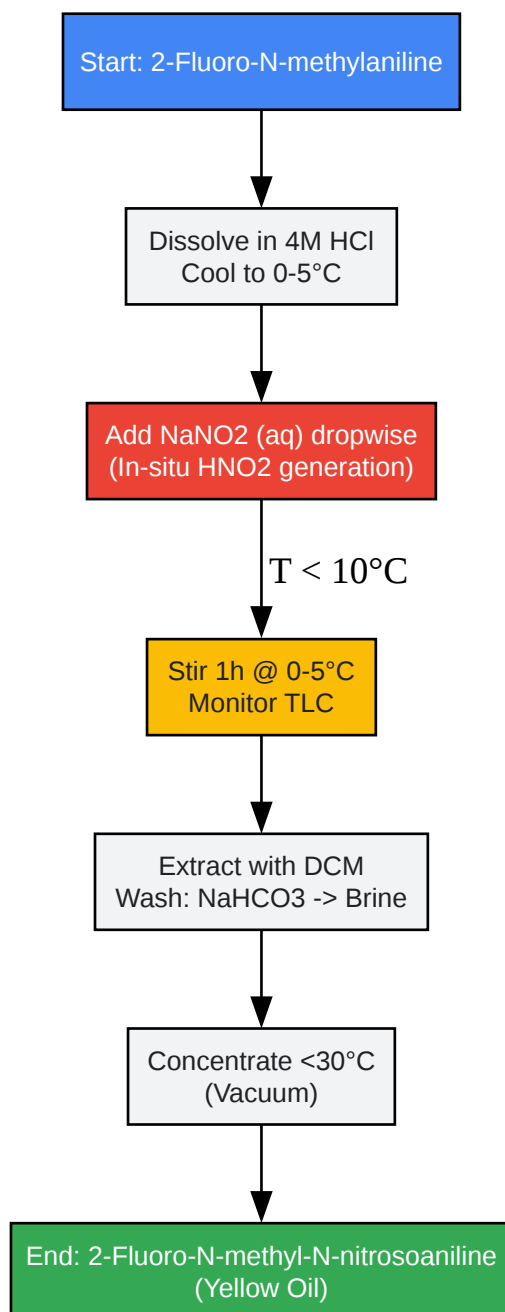
- Precursor: 2-Fluoro-N-methylaniline (CAS 1978-38-7), >98% purity.^[2]
- Nitrosating Agent: Sodium Nitrite (NaNO_2), ACS Reagent.
- Acid: Hydrochloric Acid (HCl), 37%.
- Solvent: Dichloromethane (DCM), HPLC Grade.
- Quench: Urea (to scavenge excess nitrite).

Synthetic Procedure

- Setup: In a 100 mL amber round-bottom flask equipped with a magnetic stir bar and thermometer, dissolve 2.0 g (12.9 mmol) of 2-fluoro-N-methylaniline in 15 mL of 4M HCl. Cool the mixture to 0–5°C in an ice/salt bath.

- Addition: Dissolve 1.1 g (15.9 mmol, 1.2 eq) of NaNO_2 in 5 mL of water. Add this solution dropwise to the amine mixture over 15 minutes. Critical: Maintain internal temperature $<10^\circ\text{C}$ to prevent decomposition.
- Reaction: Stir vigorously at $0-5^\circ\text{C}$ for 1 hour. Monitor reaction progress by TLC (Silica, 20% EtOAc/Hexane). The amine spot should disappear.[\[2\]](#)[\[3\]](#)
- Workup:
 - Extract the reaction mixture with DCM (3 x 20 mL).
 - Wash the combined organic layers with 10 mL saturated NaHCO_3 (to remove acid) and 10 mL brine.
 - Dry over anhydrous Na_2SO_4 .
- Concentration: Filter and concentrate under reduced pressure (Rotavap) at $<30^\circ\text{C}$ (Nitrosamines are volatile and thermally unstable).
- Purification: If the yellow oil is impure ($<95\%$ by HPLC), purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthesis pathway for the nitrosation of the fluorinated amine precursor.

Protocol B: Analytical Standard Preparation

Use this module to prepare Stock and Working solutions for LC-MS/GC-MS quantification.

Solvent Selection Strategy

Solvent	Suitability	Rationale
Methanol (MeOH)	High	Excellent solubility; moderate volatility minimizes concentration errors during storage. Preferred for Stock.
Acetonitrile (ACN)	Medium	Good solubility, but higher expansion coefficient requires strict temperature control during volumetric steps.
DCM	Low	Too volatile for standard storage; concentration increases rapidly upon opening vials.
Water	Low	Poor solubility for the neat oil; risk of hydrolysis over long periods.

Preparation of Primary Stock Solution (1.0 mg/mL)

Target Concentration: 1000 µg/mL

- Equilibrate: Allow the neat standard to reach room temperature in a desiccator to prevent condensation.
- Weighing: Into a 10 mL Amber Volumetric Flask, accurately weigh 10.0 mg ± 0.1 mg of **2-fluoro-N-methyl-N-nitrosoaniline**.
 - Note: If the substance is an oil, weigh by difference using a gas-tight syringe or a glass capillary.
- Dissolution: Add ~5 mL of Methanol (LC-MS grade). Swirl gently to dissolve.
- Dilution: Dilute to volume with Methanol. Stopper and invert 10 times.
- Storage: Transfer to 1.5 mL amber crimp-top vials (fill to minimal headspace). Store at -20°C.

- Shelf Life: 6 months (re-verify purity if older).

Preparation of Working Standards (Calibration Curve)

Target Range: 1 ng/mL to 100 ng/mL (typical for trace analysis)

Diluent: 10:90 Methanol:Water (v/v) containing 0.1% Formic Acid (matches initial mobile phase).

- Intermediate Stock A (10 µg/mL): Transfer 100 µL of Primary Stock into a 10 mL flask. Dilute with Methanol.
- Intermediate Stock B (100 ng/mL): Transfer 100 µL of Stock A into a 10 mL flask. Dilute with Diluent.
- Serial Dilution: Use Stock B to generate the curve.

Dilution Logic Diagram



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Figure 2: Serial dilution workflow ensuring minimal error propagation and solvent compatibility.

Quality Control & Characterization

Before using the synthesized standard for quantitative work, validate its identity and purity.

Identity Verification

- $^1\text{H-NMR}$ (400 MHz, CDCl_3): Look for the N-methyl singlet. Due to restricted rotation around the N-N=O bond, you may observe rotamers (split signals) in a ratio (typically 3:1 or 4:1).

- Key Signal: N-CH₃ protons usually appear at 3.2–3.8 ppm.
- Aromatic Region: 6.9–7.5 ppm (multiplets affected by F-coupling).
- GC-MS:
 - Parent Ion: m/z 154 [M]⁺.
 - Loss of NO: m/z 124 [M-30]⁺ (Characteristic of nitrosamines).

Purity Assessment (HPLC-UV)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm, 4.6 x 100 mm.
- Mobile Phase: A: Water (0.1% FA), B: ACN (0.1% FA). Gradient 5% B to 95% B over 10 min.
- Detection: UV at 230 nm and 254 nm.
- Acceptance Criteria: Purity > 98.0% area.

References

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- US EPA Method 521.Determination of Nitrosamines in Drinking Water by Solid Phase Extraction and Capillary Column GC/MS/MS. Available at: [\[Link\]](#)
- FDA Guidance for Industry.Control of Nitrosamine Impurities in Human Drugs. (2021). Available at: [\[Link\]](#)
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